

Pefachrome® FXa: A Technical Guide to its Chemical Properties, Structure, and Application

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Pefachrome(R) fxa*

Cat. No.: B1627135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and structural properties of Pefachrome® FXa, a widely utilized chromogenic substrate in coagulation research and drug development. This document details its mechanism of action, provides structured data on its chemical properties, and outlines key experimental protocols for its use.

Core Chemical and Physical Properties

Pefachrome® FXa is a synthetic peptide substrate specifically designed for the sensitive and quantitative measurement of Factor Xa (FXa) activity.^{[1][2][3]} Its chemical and physical characteristics are summarized below.

Property	Value	Source
Molecular Weight	622.7 g/mol	[1][2][3][4]
Molecular Formula	C ₂₇ H ₄₂ N ₈ O ₉ (as acetate) C ₂₅ H ₃₈ N ₈ O ₇ · C ₂ H ₄ O ₂	[1][4]
IUPAC Name	methyl N-[(2R)-3-cyclohexyl-1-[[2-[(2S)-5-(diaminomethylideneamino)-1-(4-nitroanilino)-1-oxopentan-2-yl]amino]-2-oxoethyl]amino]-1-oxopropan-2-yl]carbamate	[5]
Synonyms	CH ₃ OCO-D-CHA-Gly-Arg-pNA·AcOH, Pefa-5523	[2][5]
Solubility	Up to 4 mM in distilled water	[2][3]
Storage	2-8°C, protected from moisture and light	[2][3]
CAS Number	80895-10-9	[1][4]

Kinetic Parameters

The efficiency of Pefachrome® FXa as a substrate for Factor Xa is defined by its kinetic constants.

Parameter	Value	Enzyme Source
Michaelis Constant (K _m)	0.106 mM	Human Factor Xa[1][2][3]
Catalytic Rate Constant (k _{cat})	140 s ⁻¹	Human Factor Xa[1][2][3]

Chemical Structure

Pefachrome® FXa is a synthetic oligopeptide, CH₃OCO-D-CHA-Gly-Arg, covalently linked to a para-nitroaniline (pNA) chromophore.[1] The specific peptide sequence is designed for high selectivity towards Factor Xa.

SMILES: COC(=O)N--INVALID-LINK--C(=O)NCC(=O)N--INVALID-LINK--C(=O)NC2=CC=C(C=C2)--INVALID-LINK--[O-][5]

InChI: InChI=1S/C25H38N8O7/c1-40-25(37)32-20(14-16-6-3-2-4-7-16)22(35)29-15-21(34)31-19(8-5-13-28-24(26)27)23(36)30-17-9-11-18(12-10-17)33(38)39/h9-12,16,19-20H,2-8,13-15H2,1H3,(H,29,35)(H,30,36)(H,31,34)(H,32,37)(H4,26,27,28)/t19-,20+/m0/s1[5]

Mechanism of Action

The utility of Pefachrome® FXa in enzymatic assays is based on a straightforward colorimetric principle. Factor Xa recognizes and specifically cleaves the peptide at the C-terminal side of the Arginine (Arg) residue. This enzymatic hydrolysis releases the para-nitroaniline (pNA) molecule, which is a chromophore. The free pNA exhibits a distinct yellow color and has a maximum absorbance at a wavelength of 405 nm. The rate of pNA release, and therefore the rate of color development, is directly proportional to the enzymatic activity of Factor Xa in the sample.[1]

Caption: Enzymatic cleavage of Pefachrome® FXa by Factor Xa to yield a colored product.

Experimental Protocols

The following provides a detailed methodology for a typical microplate-based assay to determine the activity of Factor X in plasma.

Reagents and Materials

- Pefachrome® FXa solution: 4 mM in sterile distilled water.[1][2]
- Assay Buffer: 50 mM Tris-HCl, pH 8.4.[2][3]
- Calcium Chloride (CaCl₂): 25 mM in distilled water.[2][3]
- Russell's Viper Venom-X (RVV-X): 25 AU/mL in 25 mM CaCl₂. [2][3]
- Human citrated plasma: Sample to be tested.
- Microplate reader capable of measuring absorbance at 405 nm.

- 37°C incubator or heated microplate reader.

Assay Procedure

- Preparation of Reagents: Prepare all solutions as described above. Ensure the Pefachrome® FXa solution is fully dissolved.
- Activation of Factor X:
 - In a microplate well, add 100 µL of the RVV-X solution.[\[2\]](#)[\[3\]](#)
 - Add 10 µL of human citrated plasma to the well.[\[2\]](#)[\[3\]](#)
 - Incubate this mixture for exactly 75 seconds at 37°C to activate Factor X to Factor Xa.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Initiation of Chromogenic Reaction:
 - Add 790 µL of the pre-warmed assay buffer.[\[2\]](#)[\[3\]](#)
 - Add 100 µL of the 4 mM Pefachrome® FXa solution to initiate the reaction.[\[2\]](#)[\[3\]](#)
- Measurement:
 - Immediately place the microplate in a reader and measure the change in absorbance per minute (Δ OD/min) at 405 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#) The reading should be initiated as soon as possible after the addition of the substrate.
- Controls and Calibration:
 - For accurate quantification, it is essential to include controls, such as samples without FXa, and to generate a calibration curve using standards of known Factor Xa concentrations.[\[1\]](#)

Experimental Workflow Visualization

Caption: Workflow for the determination of Factor Xa activity using Pefachrome® FXa.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. interchim.fr [interchim.fr]
- 3. Pefachrome® FXa/LAL 5288, Chromogenic Substrate for Factor Xa [loxo.de]
- 4. 80895-10-9 CAS MSDS (PEFACHROME(R) FXA*) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Chromogenic Substrate Pefachrome FXa | C25H38N8O7 | CID 9807954 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pefachrome® FXa: A Technical Guide to its Chemical Properties, Structure, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1627135#chemical-properties-and-structure-of-pefachrome-r-fxa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com